

# ARP 100 Technical Support Center

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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## Frequently Asked Questions (FAQs)

- **What is the recommended long-term storage condition for ARP 100?** The manufacturer recommends storing ARP 100 as a powder at  $-20^{\circ}\text{C}$ , where it is stable for **3 years** from the date of receipt [1].
- **How should I prepare and store stock solutions of ARP 100?** Prepare stock solutions according to your experimental needs. The provided solubility data can guide your choice of solvent. Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at recommended temperatures. The stability of these solutions should be validated experimentally.
- **What is the mechanism of action of ARP 100?** ARP 100 is a potent and selective inhibitor of Matrix Metalloproteinase-2 (MMP-2). It interacts with the S1' pocket of the enzyme, exhibiting anti-invasive properties in cellular models [1].
- **How can I verify the stability of my ARP 100 stock solution?** If you suspect degradation, compare the activity of a freshly prepared solution with your stored aliquot in a functional assay (e.g., an invasion assay). A significant drop in efficacy suggests potential compound degradation.

## Troubleshooting Guides

**Problem: Loss of inhibitory activity in experiments.**

Potential Cause	Recommended Action
Degraded stock solution	Prepare a fresh stock solution from powder stored at -20°C. Avoid repeated freeze-thaw cycles by using small aliquots.
Incorrect concentration	Verify the concentration of your stock solution using an appropriate method (e.g., UV-Vis spectroscopy) and ensure accurate dilutions.
Insufficient incubation	Confirm that the incubation time and concentration with the target are adequate for effective inhibition.
Solvent incompatibility	Ensure the solvent used for your stock solution (e.g., DMSO) is compatible with your biological assay system.

**Problem: Poor solubility in aqueous buffers.**

Potential Cause	Recommended Action
Solvent choice	ARP 100 is highly soluble in DMSO (200.31 mM) and Ethanol, but insoluble in water [1]. Always use a carrier solvent for initial dissolution before dilution in aqueous buffers.
Final solvent concentration	Ensure the final concentration of the carrier solvent (e.g., DMSO) in your assay is tolerated by your cells or biochemical system.

## Experimental Data Summary

The table below consolidates key quantitative information for ARP 100 from the manufacturer [1].

Parameter	Value / Description
Molecular Weight	364.42 g/mol
CAS Number	704888-90-4
Primary Target (IC <sub>50</sub> )	MMP-2 (12 nM)

Parameter	Value / Description
Selectivity (IC <sub>50</sub> )	MMP-9 (200 nM), MMP-3 (4500 nM), MMP-1 & MMP-7 (>50,000 nM)
Storage (Powder)	-20°C; 3 years stable
Solubility (DMSO)	73 mg/mL (200.31 mM)

## Detailed Experimental Protocols

**1. In Vitro Invasion Assay (Referenced from Selleckchem) [1]** This protocol outlines the method used to demonstrate the anti-invasive properties of ARP 100.

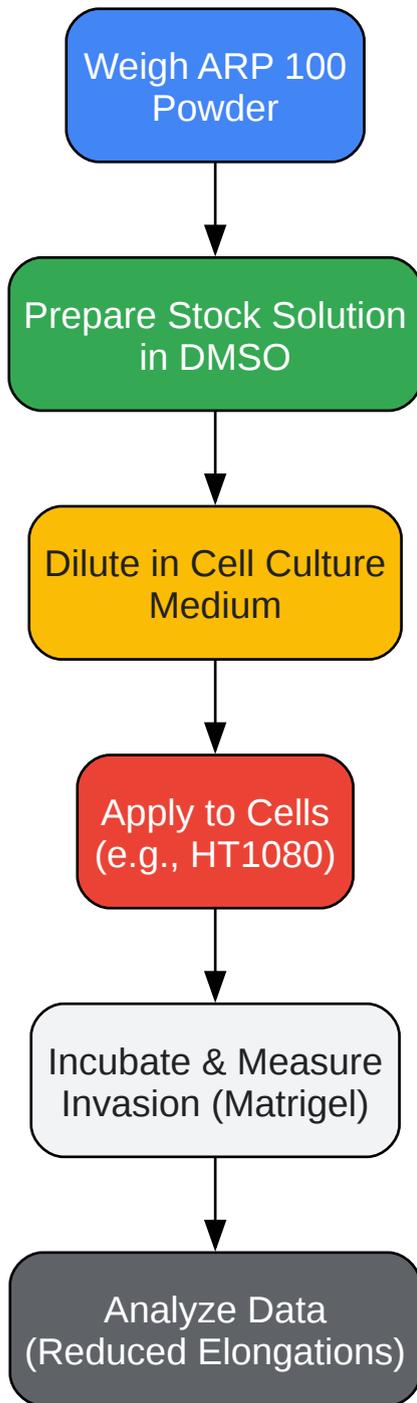
- **Cell Line:** HT1080 sarcoma cells.
- **Procedure:**
  - Plate HT1080 sarcoma cells on Matrigel in complete medium.
  - After 24 hours, incubate the cells with ARP 100 at a concentration of **50 nM**.
  - Continue the incubation for 1 hour.
  - Observe and quantify the total number of invasive elongations. A significant reduction indicates successful MMP-2 inhibition and anti-invasive activity.

## 2. Recommended Protocol for Preparing a 10 mM Stock Solution

- **Calculation:** To prepare 1 mL of a 10 mM solution, weigh  $(10 \mu\text{mol}) * (0.36442 \text{ mg}/\mu\text{mol}) = 3.644 \text{ mg}$  of ARP 100 powder.
- **Dissolution:** Add 3.644 mg of ARP 100 powder directly into 1 mL of pure, anhydrous DMSO.
- **Mixing:** Vortex or sonicate the mixture briefly to ensure complete dissolution.
- **Storage:** Immediately aliquot the solution into small, single-use vials and store at **-20°C or -80°C**. Record the date of preparation.

## Experimental Workflow and Mechanism Visualization

The diagram below illustrates the experimental workflow for using ARP 100 in an invasion assay and its proposed mechanism of action.



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## Key Information Gaps and Further Research

- **No Specific Stability Data for Solutions:** The manufacturer provides storage guidelines for the powder form but does not specify the stability of dissolved stock solutions. This is a critical piece of

information you will need to establish experimentally in your own lab.

- **Lack of Independent Validation:** The information currently available is primarily from the manufacturer's product sheet. Peer-reviewed studies focusing specifically on the compound's stability under various conditions would provide greater confidence.

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## References

1. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)